

Safety precautions and handling for 3-Amino-4-(methylamino)benzoic acid

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Compound of Interest

Compound Name: 3-Amino-4-(methylamino)benzoic acid

Cat. No.: B1279846

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An In-depth Technical Guide to the Safe Handling of **3-Amino-4-(methylamino)benzoic acid**

Introduction

3-Amino-4-(methylamino)benzoic acid (CAS No. 66315-15-9) is a chemical compound utilized in laboratory settings for research and chemical synthesis.^{[1][2]} This guide provides a comprehensive overview of its associated hazards, safety precautions, and handling procedures to ensure the safety of researchers, scientists, and drug development professionals. Adherence to these guidelines is critical due to the compound's potential health risks.

Hazard Identification and Classification

3-Amino-4-(methylamino)benzoic acid is classified as hazardous under the Globally Harmonized System (GHS).^[1] The primary routes of exposure are inhalation, skin contact, and eye contact.

GHS Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.^[1]
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.^{[1][3]}
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.^{[1][3]}

- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[1]
- Specific Target Organ Toxicity, Single Exposure (Category 3), H335: May cause respiratory irritation.[1][3]

Signal Word: Warning[2][3]

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H332: Harmful if inhaled.[1][2]
- H335: May cause respiratory irritation.[1][3]

Precautionary Statements (P-Statements):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3]
- P264: Wash skin thoroughly after handling.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P304+P340: IF INHALED: Remove to fresh air and keep at rest in a position comfortable for breathing.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
- P312: Call a poison center or doctor if you feel unwell.[3]

- P405: Store locked up.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties is presented below for quick reference.

Property	Value	Reference
CAS Number	66315-15-9	[1][2][4]
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	[1][4][5]
Molecular Weight	166.18 g/mol	[4][5]
Physical Form	Solid	[2]
Boiling Point	386 °C	[5]
Purity	95% - 97%	[2][3]

Handling and Storage Protocols

Safe Handling

Proper handling techniques are essential to minimize exposure.

- Engineering Controls: Use only with adequate ventilation.[3] Facilities should be equipped with an eyewash fountain.[3] Provide appropriate exhaust ventilation at places where dust is formed.[1]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling and before breaks.[1][3] Do not eat, drink, or smoke when using this product.
- Procedural Controls: Avoid the formation of dust and aerosols.[1]

Storage Conditions

Correct storage is necessary to maintain the compound's integrity and prevent accidents.

- Store in a tightly-closed container when not in use.[3]
- Keep in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[3][6]
- Recommended storage is in a dry area at 2-8°C or room temperature, kept in a dark place under an inert atmosphere.[1][2]

Exposure Controls and Personal Protective Equipment (PPE)

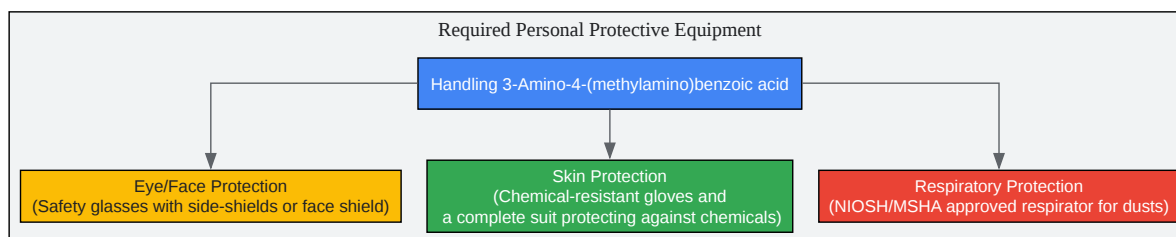
No occupational exposure limit values have been established for this substance.[1][3] In the absence of defined limits, stringent exposure controls must be implemented.

Engineering Controls

Handle the substance in a well-ventilated area.[3] A laboratory fume hood is recommended for all procedures that may generate dust or vapors.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Amino-4-(methylamino)benzoic acid**.



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Caption: Mandatory PPE for handling the compound.

- **Eye/Face Protection:** Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU), such as a face shield and safety glasses.[1]
- **Skin Protection:** Handle with gloves that have been inspected prior to use.[1] Wear a complete suit protecting against chemicals; the type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[1]
- **Respiratory Protection:** For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator.[1] For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[7]

Emergency Procedures

First Aid Measures

Immediate medical attention is crucial in case of exposure. Always show the Safety Data Sheet (SDS) to the attending physician.[1][7]

- **General Advice:** Immediately remove any clothing contaminated by the product and move out of the dangerous area.[3]
- **If Inhaled:** Move the person into fresh air.[3] If breathing is difficult or does not resume, give artificial respiration and consult a physician.[1][7]
- **In Case of Skin Contact:** Wash off with soap and plenty of water.[1][7] If skin irritation occurs, get medical advice.[3]
- **In Case of Eye Contact:** Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][3][7] If eye irritation persists, seek medical attention.[3]
- **If Swallowed:** Rinse the mouth with water.[7] Never give anything by mouth to an unconscious person and consult a physician.[1][7]

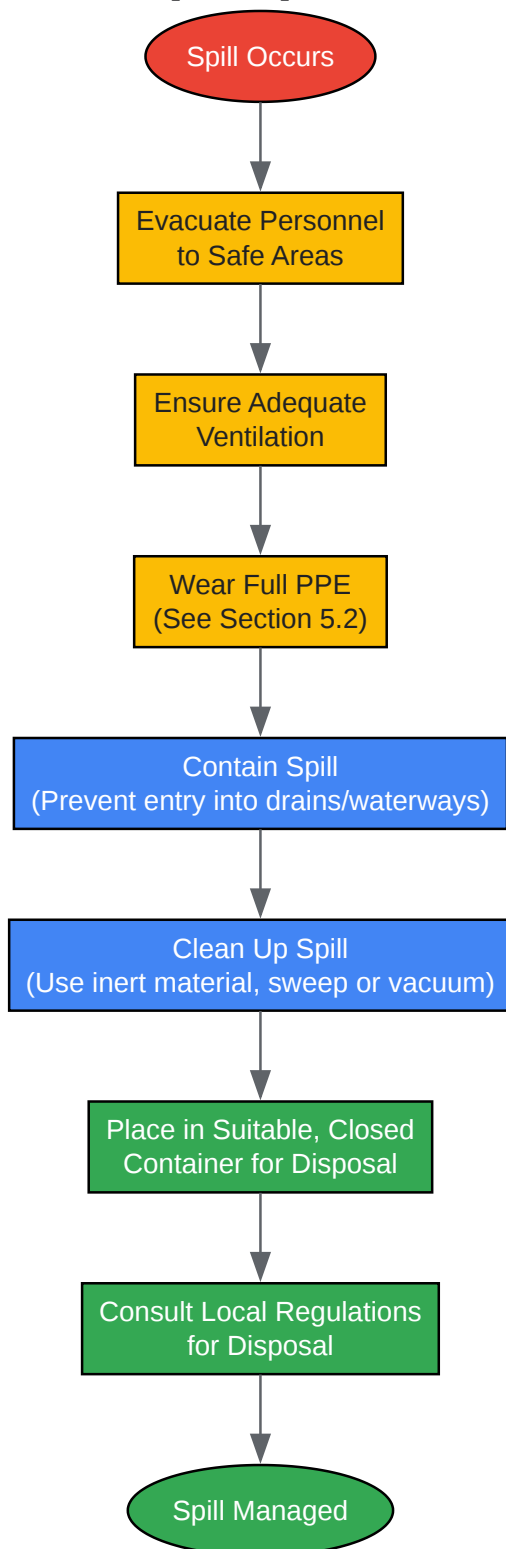
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][7]
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon dioxide, nitrogen oxides (NO_x), and hydrogen chloride gas.[7][8]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[1][7]

Accidental Release Measures (Spill Protocol)

In the event of a spill, follow a structured response to ensure safety and containment.

Chemical Spill Response Workflow



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Caption: Logical workflow for handling a chemical spill.

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away.[3] Avoid dust formation and breathing vapors, mist, or gas.[1][7]
- Environmental Precautions: Prevent the product from entering drains, other waterways, or soil.[1][3]
- Methods for Cleaning Up: Contain the spill to prevent further leakage.[3] Use a vacuum, sweep up, or absorb with inert material and place it into a suitable, closed container for disposal.[3] Avoid creating dust.[1][7]

Toxicological Information

The chemical, physical, and toxicological properties of **3-Amino-4-(methylamino)benzoic acid** have not been thoroughly investigated.[7] No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[7] Data on reproductive toxicity and specific target organ toxicity from repeated exposure is not available.[7]

Disposal Considerations

Disposal of this material must be conducted in accordance with federal, state, and local regulations.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.[7] The material can be burned in a chemical incinerator equipped with an afterburner and scrubber.[7]
- Contaminated Packaging: Dispose of as an unused product.[7] Do not mix with other waste.

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